

An In-depth Technical Guide on 9-O-Methyl-4-hydroxyboeravinone B

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Compound of Interest

Compound Name: 9-O-Methyl-4-hydroxyboeravinone
B

Cat. No.: B131129

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Abstract

9-O-Methyl-4-hydroxyboeravinone B is a naturally occurring phenolic compound belonging to the flavonoid class of molecules. Primarily sourced from the medicinal plant *Boerhavia diffusa*, and also found in *Mirabilis jalapa*, this compound is of significant interest to the scientific community due to its potential therapeutic properties. This technical guide provides a comprehensive overview of **9-O-Methyl-4-hydroxyboeravinone B**, including its chemical properties, known biological activities, and insights into its potential mechanisms of action based on current research on related compounds. Detailed experimental protocols for the isolation and evaluation of similar compounds are also presented to facilitate further investigation.

Introduction

9-O-Methyl-4-hydroxyboeravinone B is a rotenoid, a class of isoflavonoids, recognized for a variety of biological activities. It is primarily isolated from the roots of *Boerhavia diffusa*, a plant with a long history of use in traditional medicine. The core chemical structure of **9-O-Methyl-4-hydroxyboeravinone B** is characterized by a chromeno[3,4-b]chromen-12(6H)-one backbone. Its biological activities are thought to be linked to its antioxidant, anti-inflammatory, and hepatoprotective properties. This document aims to consolidate the available technical

information on this compound and its close analogs to serve as a valuable resource for researchers in the fields of natural product chemistry, pharmacology, and drug discovery.

Chemical and Physical Properties

Property	Value	Source
Chemical Formula	C ₁₈ H ₁₄ O ₇	[1]
Molecular Weight	342.3 g/mol	[1][2]
CAS Number	333798-10-0	[1]
IUPAC Name	4,6,11-trihydroxy-9-methoxy-10-methyl-6H-chromeno[3,4-b]chromen-12-one	[3]
Class	Flavonoid, Phenolic Compound	[4][5]
Natural Sources	Boerhavia diffusa, Mirabilis jalapa	[4][5]
Appearance	Not explicitly stated, likely a solid	N/A
Solubility	Not explicitly stated	N/A
Storage Temperature	2-8°C	[3]

Biological Activities and Potential Therapeutic Applications

Research indicates that **9-O-Methyl-4-hydroxyboeravinone B** possesses a range of biological activities, making it a candidate for further investigation in several therapeutic areas.

Antioxidant Activity

The phenolic structure of **9-O-Methyl-4-hydroxyboeravinone B** suggests potent antioxidant properties. It is believed to act by neutralizing free radicals and reducing oxidative damage,

which may contribute to its other biological effects. The proposed mechanism involves the inhibition of lipid peroxidation.[5]

Anti-inflammatory Effects

The compound is under investigation for its anti-inflammatory properties.[5] While direct evidence for **9-O-Methyl-4-hydroxyboeravinone B** is limited, studies on the related compound Boeravinone B have shown significant anti-inflammatory activity.

Hepatoprotective Properties

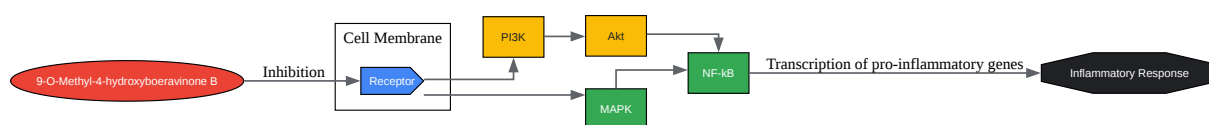
9-O-Methyl-4-hydroxyboeravinone B is being explored for its potential to protect the liver from damage.[5] This hepatoprotective effect is likely linked to its ability to modulate reactive oxygen species.[5]

Mechanism of Action and Signaling Pathways

While the precise molecular targets and signaling pathways for **9-O-Methyl-4-hydroxyboeravinone B** have not been fully elucidated, research on closely related boeravinones provides valuable insights into its potential mechanisms of action.

Modulation of Inflammatory Pathways

Studies on Boeravinone B suggest that it may exert its anti-inflammatory effects by modulating key signaling pathways. Boeravinone B has been shown to inhibit osteoclast differentiation through the downregulation of the NF- κ B, MAPK, and PI3K/Akt signaling pathways. It is plausible that **9-O-Methyl-4-hydroxyboeravinone B** shares a similar mechanism.

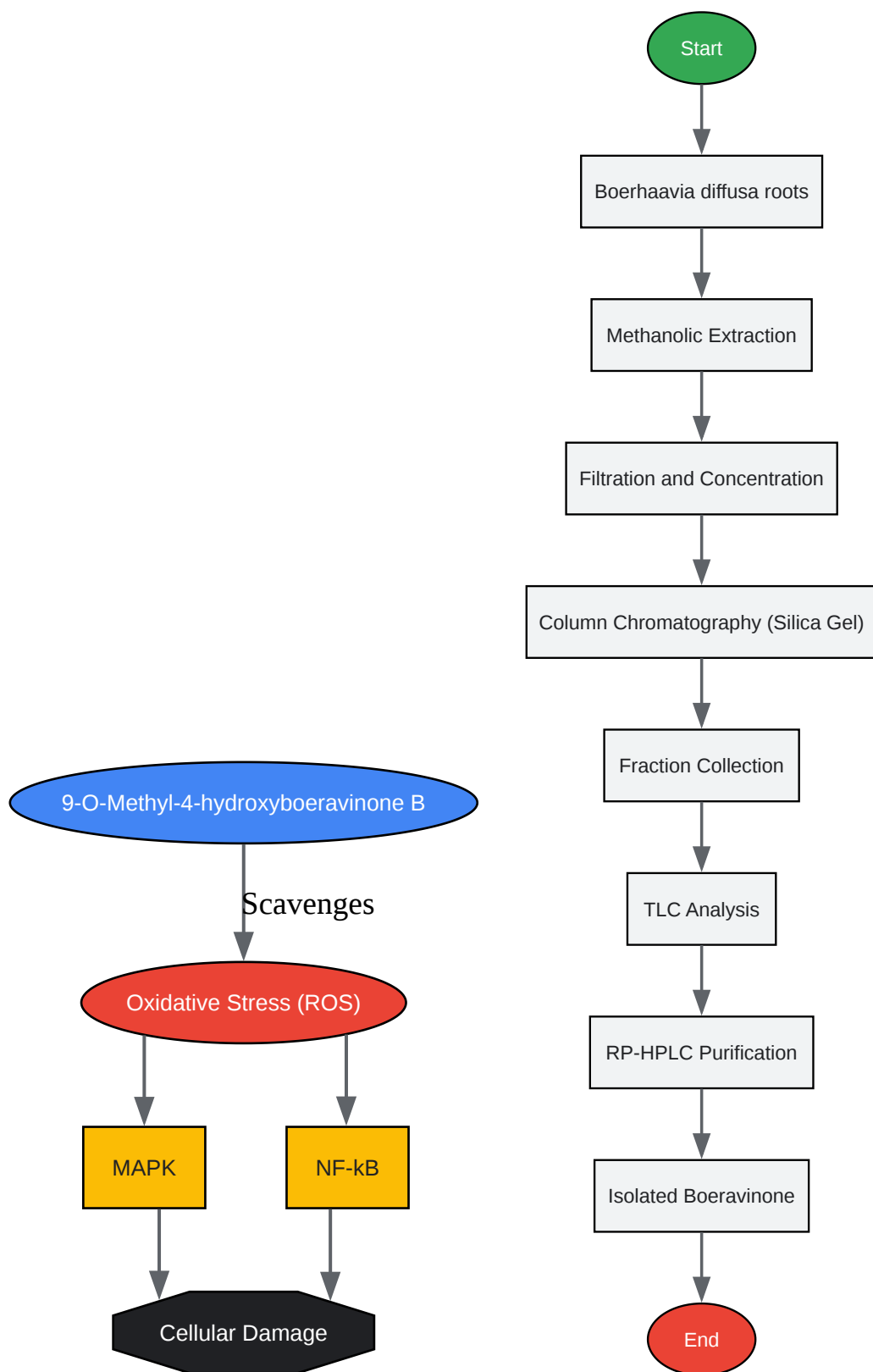


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Figure 1: Hypothesized anti-inflammatory signaling pathway of **9-O-Methyl-4-hydroxyboeravinone B**.

Antioxidant and Cytoprotective Mechanisms

The antioxidant activity of boeravinones is thought to involve the MAP kinase and NF- κ B pathways. By scavenging reactive oxygen species (ROS), these compounds can protect cells from oxidative stress-induced damage.



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